

Hortiamide: A Technical Guide to Physicochemical Properties and Stability

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Compound of Interest

Compound Name: *Hortiamide*

Cat. No.: *B13452500*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hortiamide is a naturally occurring alkaloid isolated from the roots of *Hortia regia*, a plant belonging to the Rutaceae family.[1] As a member of the amide class of compounds, **Hortiamide** holds potential for investigation in various life science and drug discovery applications. This technical guide provides a comprehensive overview of the known physicochemical properties and stability of **Hortiamide**, alongside detailed experimental protocols for its further characterization. The information presented herein is intended to support researchers in the handling, formulation, and evaluation of this natural product.

Physicochemical Properties

A summary of the available and predicted physicochemical properties of **Hortiamide** is presented in Table 1. While some experimental data is limited, predicted values offer a preliminary understanding of the molecule's characteristics.

Table 1: Physicochemical Properties of **Hortiamide**

Property	Value	Source
IUPAC Name	N-[2-[4-[(3-methylbut-2-en-1-yl)oxy]phenyl]ethyl]benzamide	N/A
CAS Number	106055-13-4	[1]
Molecular Formula	C20H23NO2	[1]
Molecular Weight	325.41 g/mol	Calculated
Appearance	Crystal	[1]
Purity	≥95%	[1]
Melting Point	Not available	
Boiling Point	Not available	[2]
Relative Density	1.065 g/cm ³ (Predicted)	N/A
LogP (Octanol/Water)	Not available	
Solubility	Not available	

Stability Profile

The stability of **Hortiamide** is crucial for its handling, storage, and application in experimental settings. The available data on its stability is summarized in Table 2.

Table 2: Stability and Storage of **Hortiamide**

Condition	Recommendation	Duration	Source
Powder	Store at -20°C	3 years	N/A
In Solvent	Store at -80°C	1 year	N/A

Experimental Protocols

To facilitate further research and characterization of **Hortiamide**, this section provides detailed methodologies for determining its key physicochemical and stability properties.

Determination of Melting Point

The melting point is a fundamental physical property that indicates the purity of a crystalline solid.

Protocol:

- **Sample Preparation:** A small amount of crystalline **Hortiamide** is finely powdered.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated melting point apparatus is used for the determination.
- **Heating Rate:** The sample is heated at a slow, controlled rate of 1-2 °C per minute near the expected melting point.
- **Observation:** The temperature range is recorded from the appearance of the first liquid droplet to the complete liquefaction of the solid.

Determination of Octanol-Water Partition Coefficient (LogP)

LogP is a measure of a compound's lipophilicity and is a critical parameter in drug development for predicting absorption and distribution.

Protocol: Shake-Flask Method

- **Solvent Preparation:** n-Octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation.
- **Sample Preparation:** A known concentration of **Hortiamide** is dissolved in one of the phases (typically the one in which it is more soluble).
- **Partitioning:** Equal volumes of the **Hortiamide** solution and the other phase are combined in a flask and shaken vigorously for a set period (e.g., 1-2 hours) to reach equilibrium.

- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the octanol and aqueous layers.
- **Quantification:** The concentration of **Hortiamide** in each phase is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Determination of Solubility

Solubility in various solvents is essential for formulation development and in vitro/in vivo studies.

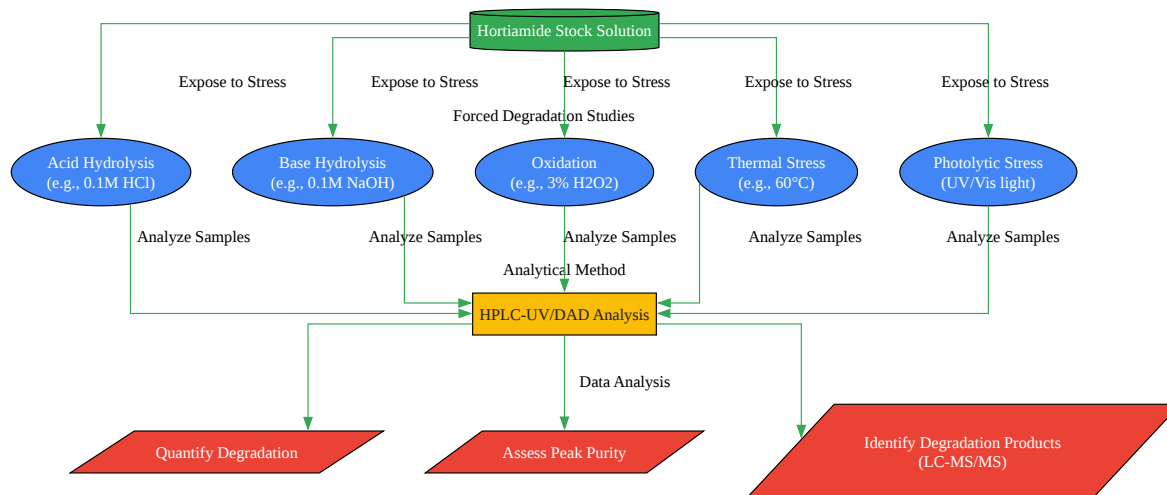
Protocol: Shake-Flask Method

- **Sample Preparation:** An excess amount of **Hortiamide** is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Filtration:** The suspension is filtered through a 0.45 µm filter to remove any undissolved solid.
- **Quantification:** The concentration of **Hortiamide** in the filtrate is determined by a validated analytical method (e.g., HPLC, UV-Vis spectrophotometry).
- **Expression of Results:** Solubility is expressed in units such as mg/mL or mol/L.

Stability-Indicating HPLC Method and Forced Degradation Studies

A stability-indicating method is crucial for assessing the stability of **Hortiamide** under various stress conditions and for identifying potential degradation products.

Experimental Workflow for Stability Study:



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Caption: Workflow for forced degradation and stability-indicating analysis.

Protocol:

- Forced Degradation:
 - Acidic/Basic Hydrolysis: **Hortiamide** solution is treated with dilute acid (e.g., 0.1 M HCl) and base (e.g., 0.1 M NaOH) at room and elevated temperatures.

- Oxidative Degradation: The solution is exposed to an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- Thermal Degradation: **Hortiamide** in solid and solution form is subjected to dry heat (e.g., 60-80°C).
- Photostability: The solid and solution samples are exposed to UV and visible light.
- HPLC Method Development:
 - A reverse-phase HPLC method is developed using a C18 column.
 - The mobile phase composition (e.g., acetonitrile/water or methanol/water gradients) and pH are optimized to achieve good separation between the parent compound and its degradation products.
 - A photodiode array (PDA) detector is used to monitor the elution profile at multiple wavelengths.
- Method Validation: The developed HPLC method is validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines.
- Analysis of Stressed Samples: Samples from the forced degradation studies are analyzed using the validated stability-indicating HPLC method.
- Identification of Degradation Products: Liquid chromatography-mass spectrometry (LC-MS/MS) can be employed to identify the structure of any significant degradation products.

Biological Activity and Potential Mechanism of Action

While specific biological activity data for **Hortiamide** is not extensively documented, its classification as an alkaloid and its origin from the *Hortia* genus provide insights into its potential therapeutic properties.

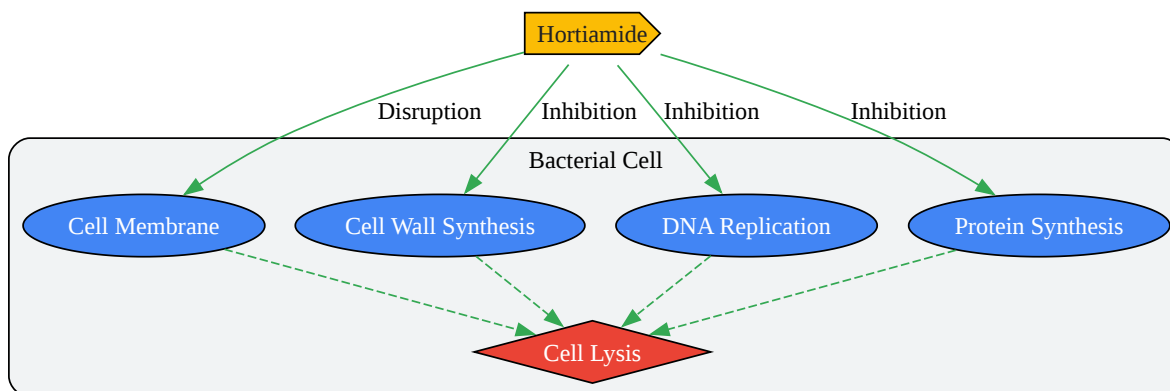
Antimicrobial Activity

Extracts and isolated compounds from various *Hortia* species have demonstrated antimicrobial, particularly antimycobacterial, activity.[3] Alkaloids, as a class of natural products, are known to exhibit a broad range of biological effects, including antibacterial and antifungal properties.[4][5] The amide functional group present in **Hortiamide** is also found in many antimicrobial agents and can contribute to their biological activity.[6] Therefore, it is plausible that **Hortiamide** possesses antimicrobial properties. Further investigation, such as determining the Minimum Inhibitory Concentration (MIC) against a panel of pathogenic bacteria and fungi, is warranted.

Hypothetical Mechanism of Antimicrobial Action

Many antimicrobial agents exert their effects by disrupting essential cellular processes in microorganisms. A common mechanism involves the disruption of the bacterial cell wall or membrane integrity, leading to cell lysis and death.

Hypothetical Signaling Pathway for Antimicrobial Action:



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Caption: Potential antimicrobial mechanisms of action for **Hortiamide**.

This diagram illustrates that **Hortiamide** could potentially interfere with several critical bacterial processes, such as cell membrane integrity, cell wall synthesis, DNA replication, or protein

synthesis, ultimately leading to bacterial cell death. Experimental validation is required to elucidate the precise mechanism.

Conclusion

Hortiamide is a natural product with potential for further scientific investigation. This technical guide has summarized the currently available physicochemical and stability data for **Hortiamide** and has provided detailed experimental protocols to enable researchers to conduct further characterization. The preliminary evidence suggesting potential antimicrobial activity warrants future studies to explore its full therapeutic potential and mechanism of action. The information and methodologies presented here serve as a valuable resource for the scientific community engaged in natural product research and drug development.

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